

lithospermic acid natural occurrence

Boraginaceae

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Compound Focus: Lithospermic Acid

CAS No.: 28831-65-4

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Boraginaceae Genera Containing Lithospermic Acid

Genus / Species	Type of Lithospermic Acid	Research Context / Notes
<i>Rindera graeca</i> [1]	Lithospermic Acid B (LAB)	In vitro shoot/root cultures; LAB found as a major metabolite (up to 49.3 mg/g DW) [1].
<i>Lithospermum erythrorhizon</i> [2]	Lithospermic Acid & derivatives (methyl esters)	Isolated from plant material; studied for effect on skin cells (HaCaT) [2].
<i>Onosma paniculata</i> [1]	Associated compounds	Lithospermic Acid B identified in related research on Boraginaceae phytochemistry [1].
<i>Cynoglossum columnae</i> [1]	Associated compounds	Lithospermic Acid B identified in related research on Boraginaceae phytochemistry [1].

Detailed Experimental Methodologies

For researchers aiming to study or produce **lithospermic acids** from Boraginaceae, the following established protocols provide a foundation.

1. In Vitro Culture for Phenolic Acid Production (from *Rindera graeca*) [1] This methodology offers a sustainable and controlled system for producing compounds like **Lithospermic Acid B**.

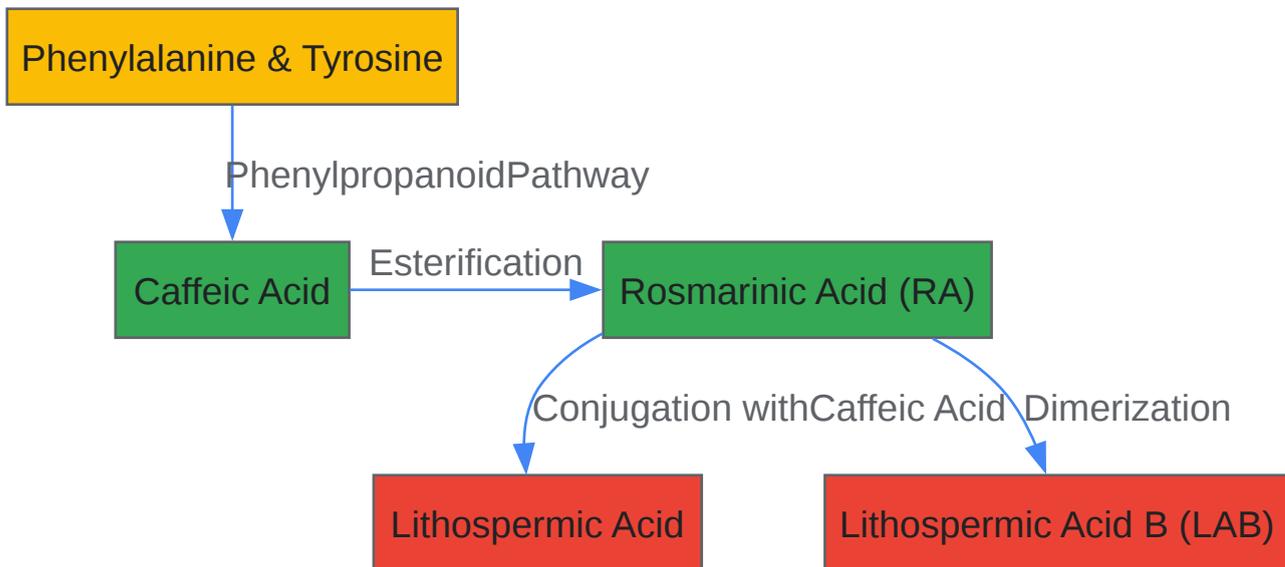
- **Objective:** To establish in vitro cultures as a sustainable source of phenolic acids, including rosmarinic acid (RA) and **lithospermic acid B** (LAB).
- **Key Steps:**
 - **Culture Initiation:** Seeds are surface-sterilized and germinated on a sterile, solid DCR medium.
 - **Shoot Multiplication:** Excised shoots are cultivated on a DCR medium supplemented with 0.5 mg/L of the cytokinin 6-benzylaminopurine (BAP) to induce multiple shoots.
 - **Root Culture:** Roots are cultivated in a liquid DCR medium, free of plant growth regulators.
 - **Scale-Up:** Established shoots or roots can be transferred to a sprinkle bioreactor for larger-scale biomass production.
 - **Extraction & Quantification:** Dried and powdered plant material is extracted with methanol. The extracts are then analyzed using **HPLC–PDA–ESI–HRMS** for precise identification and quantification of RA and LAB.

2. In Silico and In Vitro Analysis for Enzyme Inhibition [3] This protocol is used to investigate the potential of **lithospermic acid** as a therapeutic agent for conditions like obesity.

- **Objective:** To evaluate **lithospermic acid** as a dual inhibitor of pancreatic lipase (PL) and human carbonic anhydrase VA (hCA VA).
- **Key Steps:**
 - **Molecular Docking:** The 3D structure of **lithospermic acid** is docked into the active sites of the target enzymes (PL and hCA VA) using software to predict binding interactions and affinity.
 - **Molecular Dynamics Simulations:** The stability of the docked complexes is assessed through simulations that model the physical movements of atoms and molecules over time.
 - **Experimental Validation:**
 - **Enzyme Inhibition Assays:** The inhibitory activity of purified **lithospermic acid** is tested against PL and hCA VA in vitro.
 - **Kinetic Analysis:** The inhibition constant (K_i) is determined, for example, $0.69 \pm 0.01 \mu\text{M}$ for hCA VA and $33.1 \pm 1.6 \mu\text{M}$ for PL [3].

Biosynthesis Pathway of Lithospermic Acid

The following diagram outlines the core biosynthetic relationship between the precursor compounds and **lithospermic acid**, which is consistent across Boraginaceae and Lamiaceae families.



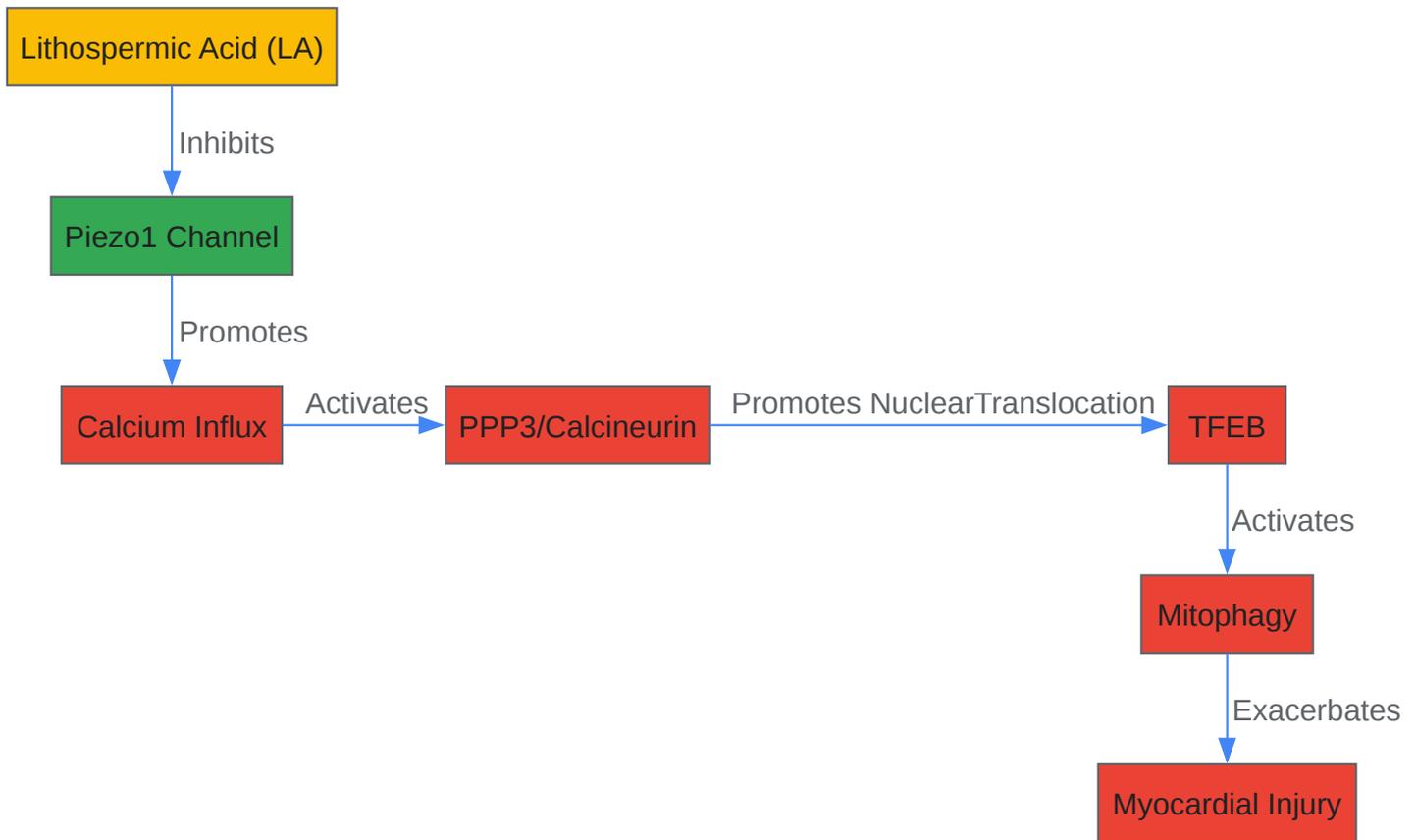
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> **Lithospermic acid** is a conjugate of rosmarinic acid and caffeic acid, while **lithospermic acid B** is a dimer of rosmarinic acid [4] [1].

Pharmacological Mechanisms of Action

Recent studies have elucidated specific molecular mechanisms underlying the bioactivity of **lithospermic acid**.

1. Alleviating Myocardial Ischemia/Reperfusion Injury [5] A 2025 study proposed a detailed pathway for how **lithospermic acid** protects heart tissue from injury caused by restored blood flow after ischemia.



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> **Lithospermic acid** targets the Piezo1 channel, inhibiting a downstream signaling cascade that leads to excessive mitophagy, thereby protecting the heart from ischemia/reperfusion injury [5].

2. Dual Enzyme Inhibition for Obesity Management [3] **Lithospermic acid** exhibits a **dual inhibitory action** against key enzymes in lipid metabolism:

- **Pancreatic Lipase (PL):** **Lithospermic acid** interacts with key amino acids (ASP 205, PHE 77, PHE 215) in the enzyme's active site [3].
- **Human Carbonic Anhydrase VA (hCA VA):** The benzofuran carboxylate moiety of **lithospermic acid** interacts with the zinc ion in the enzyme's active site [3].

This dual action presents a promising multi-target strategy for managing obesity.

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